

Physicochemical properties of different hexenal isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexenal

Cat. No.: B1195481

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **Hexenal** Isomers

For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of various **hexenal** isomers. The information is intended to support research, development, and quality control activities where these volatile compounds are of interest. Data is presented in structured tables for comparative analysis, and detailed experimental protocols for key characterization methods are provided.

Part 1: Comparative Physicochemical Data

Hexenal isomers ($C_6H_{10}O$) are a class of volatile organic compounds known for their characteristic "green" or "leafy" aromas. They are found naturally in many plants and are of significant interest in the flavor, fragrance, and agricultural industries. Their biological activity also makes them relevant in ecological and physiological research. The position of the carbon-carbon double bond and its stereochemistry (cis/trans or Z/E) significantly influence their physical and chemical properties.

Table 1: General Properties of Common Hexenal Isomers

This table summarizes the fundamental identifiers for the most commonly studied **hexenal** isomers.

Property	(E)-2-Hexenal ("Leaf Aldehyde")	(Z)-3-Hexenal ("Leaf Aldehyde")	(Z)-4-Hexenal	trans-4-Hexenal	5-Hexenal
Synonyms	trans-2-Hexenal	cis-3-Hexenal	cis-4-Hexenal	(E)-4-Hexenal	Hex-5-enal
CAS Number	6728-26-3[1][2]	6789-80-6[3][4]	4634-89-3[5]	25166-87-4[6]	764-59-0[7][8]
Molecular Formula	C ₆ H ₁₀ O[1][2]	C ₆ H ₁₀ O[4]	C ₆ H ₁₀ O[5]	C ₆ H ₁₀ O[6]	C ₆ H ₁₀ O[8][9]
Molecular Weight	98.14 g/mol [1][2]	98.14 g/mol [7]	98.14 g/mol	98.14 g/mol [6]	98.14 g/mol [7][8]

Table 2: Physical Properties of Hexenal Isomers

The physical state and volatility of **hexenal** isomers are critical for their application and analysis. These properties are detailed below.

Property	(E)-2-Hexenal	(Z)-3-Hexenal	(Z)-4-Hexenal	trans-4-Hexenal	5-Hexenal
Appearance	Colorless to pale yellow liquid[8]	Colorless liquid[7]	Colorless liquid[5]	Colorless liquid[6]	Colorless to pale yellow liquid[7]
Boiling Point (°C)	146-149 @ 760 mmHg[10][11]	20 @ 0.2 mmHg[3][6][7]	125-129 @ 760 mmHg[5]	73-75 @ 100 mmHg[6]	128-129 @ 760 mmHg (est.)[7]
Density (g/cm ³)	~0.846 @ 25°C[1][8]	~0.979 @ 25°C[3]	0.958-0.971[5]	0.824-0.832[6]	~0.817[9]
Refractive Index (n _{20/D})	~1.446 @ 20°C[8][12]	~1.431 @ 20°C[3]	1.428-1.432[5]	1.417-1.424[6]	N/A
Vapor Pressure	4.624 mmHg @ 25°C (est.) [5][8]	11.202 mmHg @ 25°C (est.)[3]	N/A	N/A	10.662 mmHg @ 25°C (est.)[7]
Flash Point (°C)	~38.3[8]	~43.9[3]	N/A	N/A	~18.8 (est.)[7]

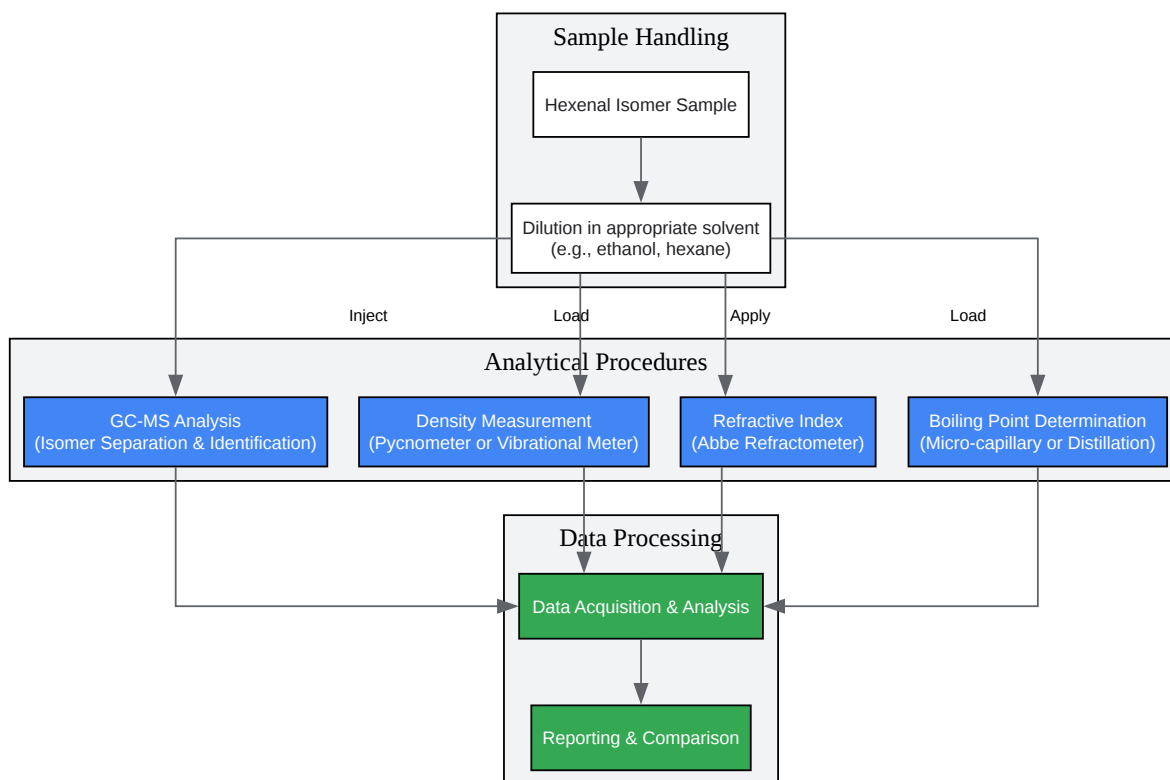
Table 3: Solubility and Partitioning Behavior

Solubility characteristics are fundamental to understanding the distribution of **hexenal** isomers in multiphasic systems, such as in biological tissues or extraction protocols. The octanol-water partition coefficient (logP) is a key indicator of lipophilicity.

Property	(E)-2-Hexenal	(Z)-3-Hexenal	(Z)-4-Hexenal	trans-4-Hexenal	5-Hexenal
Water Solubility	5261 mg/L @ 25°C (est.) ^[5] ^[8] ^[13]	5261 mg/L @ 25°C (est.) ^[3]	Slightly soluble ^[5]	Slightly soluble, insoluble ^[6]	N/A
Solubility in Organic Solvents	Soluble in alcohol, fixed oils, propylene glycol ^[8] ^[9]	Soluble in alcohol ^[3]	Soluble in ethanol, ethers, fixed oils ^[5]	Soluble in hexane, diethyl ether ^[6]	N/A
logP (o/w)	1.790 (est.) ^[5] ^[8]	1.432 (est.) ^[3]	1.64 (ALOGPS) ^[11]	N/A	1.494 (est.) ^[9]

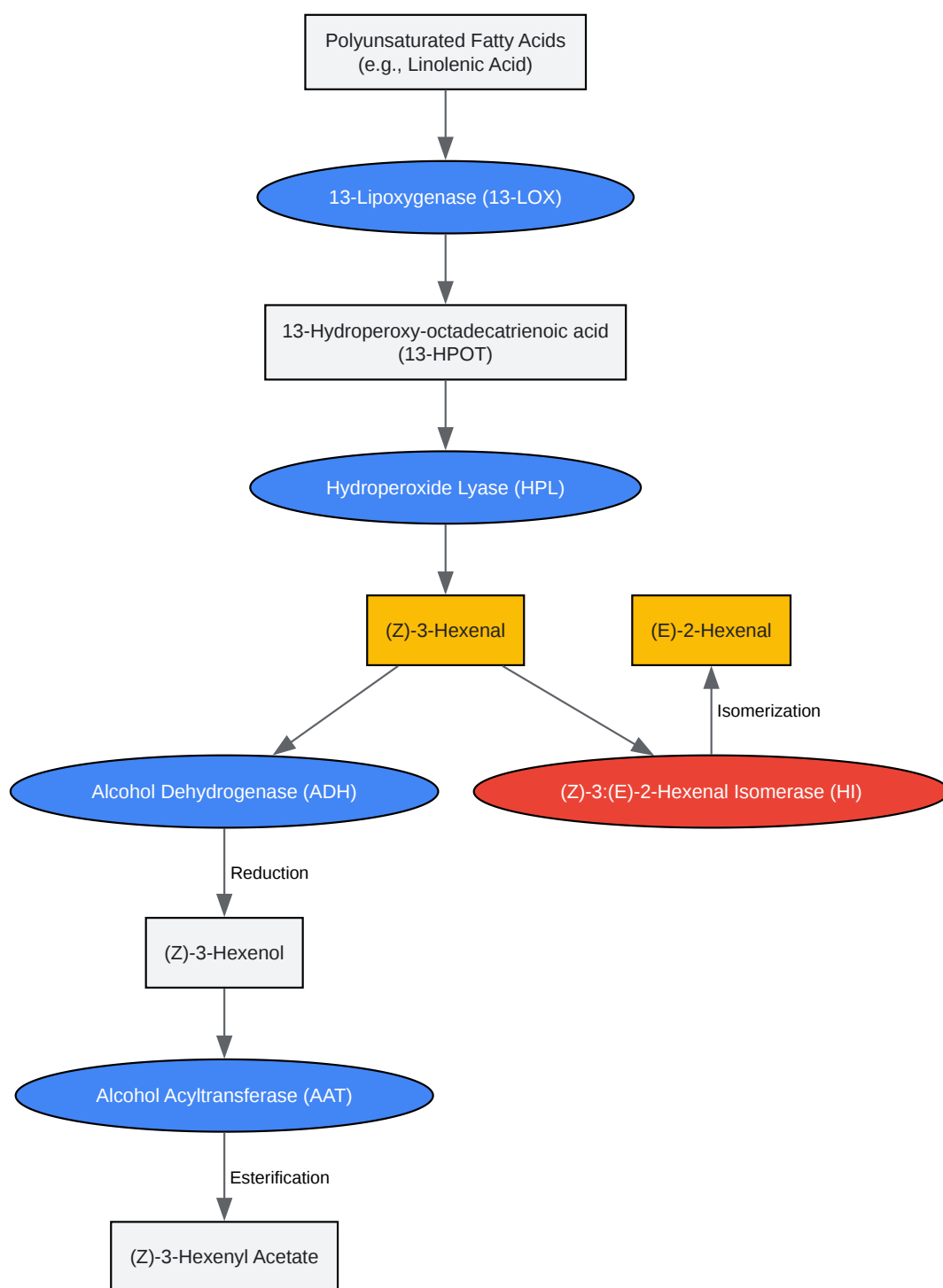
Part 2: Diagrams and Visualizations

Visual representations of workflows and pathways are essential for clarity in complex scientific topics.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the physicochemical characterization of **hexenal** isomers.



[Click to download full resolution via product page](#)

Caption: Biosynthesis pathway of Green Leaf Volatiles (GLVs) in plants.[14][15]

Part 3: Experimental Protocols

The following sections detail standardized methodologies for determining key physicochemical properties of **hexenal** isomers. These protocols are based on established laboratory techniques.

Protocol 1: Determination of Boiling Point (Micro-Capillary Method)

This method is suitable for small sample volumes and is appropriate for the volatility of **hexenal** isomers.[\[10\]](#)[\[12\]](#)[\[16\]](#)

- Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Apparatus:
 - Thiele tube or beaker with high-boiling mineral oil
 - Thermometer (-10 to 200 °C range)
 - Small test tube (e.g., 10 x 75 mm)
 - Capillary tube (sealed at one end)
 - Heating source (Bunsen burner or hot plate)
 - Clamp and stand
- Procedure:
 - Setup: Securely attach the small test tube containing 0.5-1 mL of the **hexenal** isomer to the thermometer. The base of the test tube should be level with the thermometer bulb.
 - Capillary Insertion: Place the capillary tube (sealed end up) inside the test tube, submerged in the liquid.
 - Heating: Immerse the assembly in the Thiele tube or oil bath, ensuring the oil level is above the sample liquid but below the opening of the test tube.

- Observation: Gently heat the apparatus at a rate of 2-3 °C per minute. Observe the capillary tube. A slow stream of bubbles will emerge as the air inside expands.
- Equilibrium: As the temperature approaches the boiling point, the stream of bubbles will become rapid and continuous.
- Measurement: Remove the heat source. The bubbling will slow down and stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
- Verification: Allow the apparatus to cool slightly and repeat the heating/cooling cycle to obtain a consistent reading. Record the atmospheric pressure.

Protocol 2: Measurement of Density (Pycnometer Method)

This gravimetric method provides high accuracy for determining the density of liquid samples. [\[2\]](#)[\[17\]](#)[\[18\]](#)

- Objective: To determine the mass per unit volume of a liquid sample.
- Apparatus:
 - Pycnometer (a glass flask with a specific, calibrated volume)
 - Analytical balance (readable to ± 0.0001 g)
 - Constant temperature water bath
 - Thermometer
- Procedure:
 - Calibration: Thoroughly clean and dry the pycnometer. Weigh the empty pycnometer on the analytical balance and record its mass (m_1).
 - Reference Liquid: Fill the pycnometer with deionized water of a known temperature and density. Place it in the constant temperature bath (e.g., 20.0 °C) until it reaches thermal equilibrium. Ensure the liquid level is exactly at the calibration mark.

- Weighing (Water): Remove the pycnometer, carefully dry the exterior, and weigh it. Record the mass (m_2). The mass of the water is ($m_2 - m_1$). The volume of the pycnometer (V) can be calculated as $V = (m_2 - m_1) / \rho_{\text{water}}$, where ρ_{water} is the density of water at the specific temperature.
- Sample Measurement: Empty and dry the pycnometer. Fill it with the **hexenal** isomer sample.
- Equilibration and Weighing (Sample): Equilibrate the filled pycnometer in the constant temperature bath to the same temperature. Adjust the volume to the mark, dry the exterior, and weigh it. Record the mass (m_3).
- Calculation: The mass of the **hexenal** sample is ($m_3 - m_1$). The density of the **hexenal** isomer (ρ_{sample}) is calculated as: $\rho_{\text{sample}} = (m_3 - m_1) / V$

Protocol 3: Measurement of Refractive Index (Abbe Refractometer)

The refractive index is a fundamental property related to the composition and purity of a substance.^{[3][19][20][21]}

- Objective: To measure the extent to which light is refracted when passing through the liquid sample.
- Apparatus:
 - Abbe refractometer
 - Constant temperature circulating water bath
 - Light source (typically a sodium D-line lamp, 589 nm)
 - Disposable pipettes
 - Solvent for cleaning (e.g., ethanol or acetone) and soft tissues
- Procedure:

- Setup: Turn on the refractometer and the light source. Connect the circulating water bath to the prisms and set it to the desired temperature (e.g., 20.0 °C). Allow the instrument to stabilize.
- Calibration: Calibrate the instrument using a standard of known refractive index, typically distilled water ($n_D = 1.3330$ at 20°C).
- Sample Application: Open the prism assembly. Using a clean pipette, place 2-3 drops of the **hexenal** isomer onto the surface of the measuring (lower) prism. Do not touch the prism with the pipette tip.
- Measurement: Close the prism assembly firmly. Look through the eyepiece and turn the coarse adjustment knob until the light and dark fields become visible.
- Focusing: Adjust the compensator dial to eliminate any color fringe at the borderline, creating a sharp, single line.
- Reading: Use the fine adjustment knob to position the borderline exactly on the crosshairs in the eyepiece.
- Data Acquisition: Press the read button or look at the built-in scale to obtain the refractive index value to four decimal places.
- Cleaning: After the measurement, clean the prism surfaces thoroughly with a soft tissue moistened with an appropriate solvent.

Protocol 4: Isomer Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the definitive technique for separating, identifying, and quantifying volatile isomers like **hexenals**.^{[22][23][24][25]}

- Objective: To separate **hexenal** isomers and confirm their identity based on retention time and mass spectrum.
- Apparatus:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Appropriate capillary column (e.g., a mid-polar column like DB-WAX or a non-polar DB-5ms)
- Autosampler or manual syringe
- Helium carrier gas
- Procedure:
 - Sample Preparation: Prepare a dilute solution of the **hexenal** isomer mixture (e.g., 100 ppm) in a suitable volatile solvent like hexane or dichloromethane. If necessary, use an internal standard (e.g., deuterated hexanal) for quantification.
 - GC Method Setup:
 - Injector: Set to a temperature of ~250°C. Use split or splitless mode depending on concentration.
 - Oven Program: Start at a low temperature (e.g., 40°C) and hold for 2-3 minutes. Ramp the temperature at a controlled rate (e.g., 5-10°C/min) to a final temperature of ~240°C.
 - Carrier Gas: Set a constant flow rate for Helium (e.g., 1.0-1.5 mL/min).
 - MS Method Setup:
 - Ion Source: Use Electron Ionization (EI) at 70 eV. Set the source temperature to ~230°C.
 - Mass Analyzer: Scan a mass range appropriate for the analyte and potential fragments (e.g., m/z 35-200).
 - Transfer Line: Set the temperature to ~250°C to prevent condensation.
 - Analysis: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
 - Data Interpretation:

- Identification: Compare the retention time of each peak to that of a known analytical standard. Confirm the identity by matching the acquired mass spectrum of the peak with a reference library (e.g., NIST).
- Quantification: If an internal standard is used, calculate the concentration based on the ratio of the peak area of the analyte to the peak area of the internal standard against a calibration curve.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 4-Hexenal CAS#: 2100-19-8 [m.chemicalbook.com]
2. knowledge.reagecon.com [knowledge.reagecon.com]
3. Abbe's Refractometer (Procedure) : Modern Physics Virtual Lab : Physical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
4. chembk.com [chembk.com]
5. 4-Hexenal, (4Z)- | C₆H₁₀O | CID 11094547 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. trans-4-Hexenal | C₆H₁₀O | CID 5283308 - PubChem [pubchem.ncbi.nlm.nih.gov]
7. 5-hexenal, 764-59-0 [thegoodscentcompany.com]
8. 5-Hexenal | C₆H₁₀O | CID 69817 - PubChem [pubchem.ncbi.nlm.nih.gov]
9. hex-5-enal | 764-59-0 [amp.chemicalbook.com]
10. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
11. Showing Compound (Z)-4-Hexenal (FDB019989) - FooDB [foodb.ca]
12. cdn.juniata.edu [cdn.juniata.edu]
13. scribd.com [scribd.com]
14. Identification of (Z)-3:(E)-2-Hexenal Isomerases Essential to the Production of the Leaf Aldehyde in Plants - PMC [pmc.ncbi.nlm.nih.gov]

- 15. researchgate.net [researchgate.net]
- 16. chymist.com [chymist.com]
- 17. matestlabs.com [matestlabs.com]
- 18. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 19. hinotek.com [hinotek.com]
- 20. Operating Instructions for Abbé Refractometers | Chem Lab [chemlab.truman.edu]
- 21. wp.optics.arizona.edu [wp.optics.arizona.edu]
- 22. benchchem.com [benchchem.com]
- 23. Gas chromatography-mass spectrometric analysis of hexanal and heptanal in human blood by headspace single-drop microextraction with droplet derivatization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. researchgate.net [researchgate.net]
- 25. cabidigitallibrary.org [cabidigitallibrary.org]
- To cite this document: BenchChem. [Physicochemical properties of different hexenal isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195481#physicochemical-properties-of-different-hexenal-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com